

An In-depth Technical Guide on 1-(4-Methoxycyclohexyl)propan-1-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Methoxycyclohexyl)propan-1-one

Cat. No.: B1383015

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the known chemical properties of **1-(4-Methoxycyclohexyl)propan-1-one**. Due to the limited availability of published research on this specific compound, this document focuses on presenting the fundamental molecular and physical data that has been identified. It is important to note that detailed experimental protocols, comprehensive safety data, and biological activity information are not readily available in the public domain. This guide serves as a foundational resource for researchers interested in this molecule, highlighting the current knowledge gaps and potential areas for future investigation.

Chemical and Physical Properties

1-(4-Methoxycyclohexyl)propan-1-one is a ketone derivative with a methoxycyclohexyl substituent. The available data for this compound is summarized in the table below. It is described as a versatile small molecule scaffold, suggesting its potential use as a building block in organic synthesis.^[1]

Property	Value	Source
IUPAC Name	1-(4-Methoxycyclohexyl)propan-1-one	N/A
CAS Number	859055-52-0	[1]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1]
Molecular Weight	170.25 g/mol	[1]
Purity	Min. 95% (as supplied by some vendors)	[1]

Note: Detailed physical properties such as melting point, boiling point, density, and solubility for **1-(4-Methoxycyclohexyl)propan-1-one** are not available in the reviewed literature.

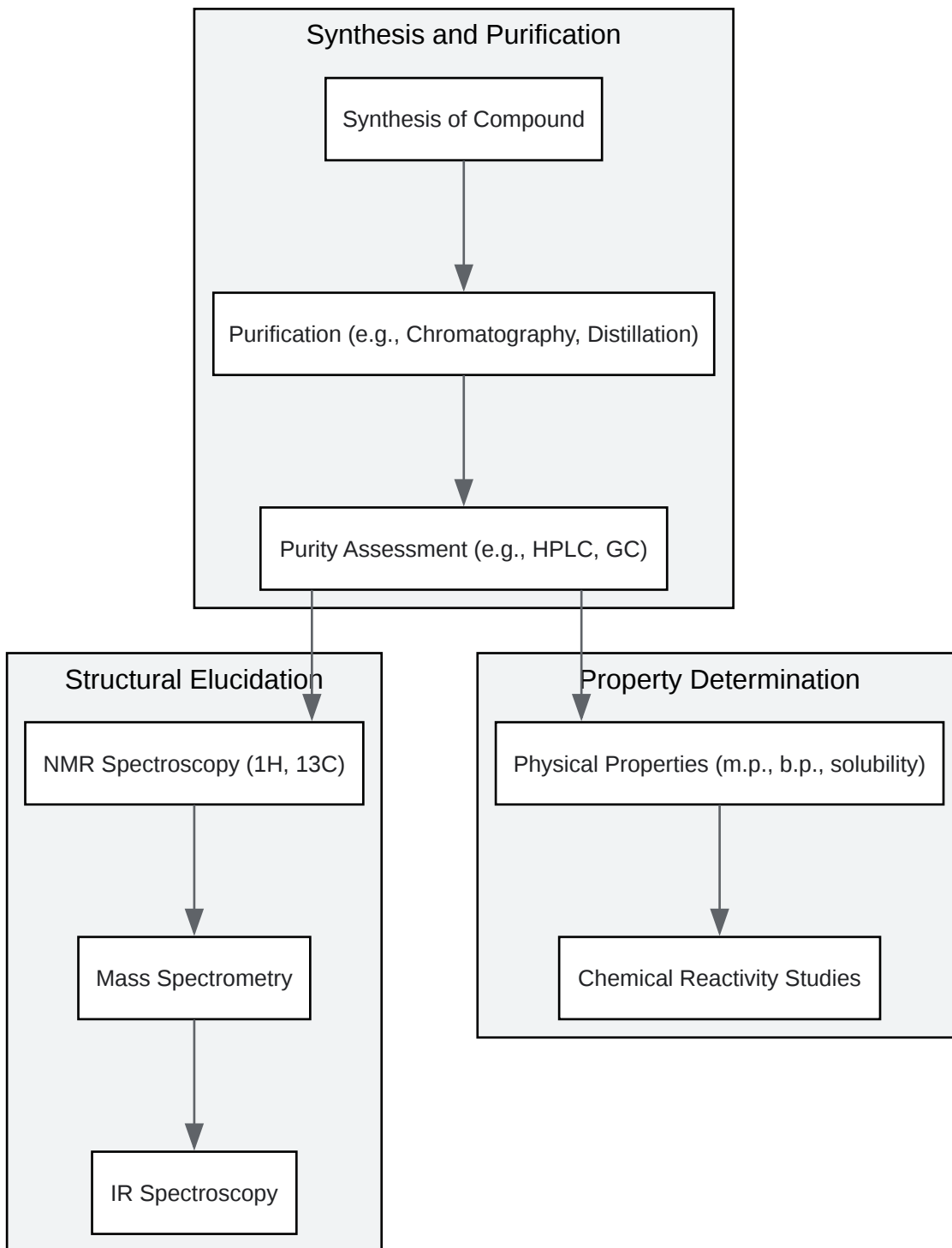
Experimental Data and Protocols

A comprehensive search of scientific databases and literature did not yield any specific experimental protocols for the synthesis, purification, or analysis of **1-(4-Methoxycyclohexyl)propan-1-one**. Similarly, no published spectroscopic data (NMR, IR, Mass Spectrometry) specific to this compound could be located.

For researchers requiring this compound, it would likely need to be synthesized. A potential synthetic route could involve the Friedel-Crafts acylation of methoxycyclohexane with propionyl chloride or propionic anhydride, although this has not been documented. The purification and characterization would follow standard organic chemistry laboratory procedures.

Below is a generalized workflow for the characterization of a novel chemical compound, which would be applicable to **1-(4-Methoxycyclohexyl)propan-1-one**.

General Workflow for Chemical Compound Characterization



[Click to download full resolution via product page](#)

A general workflow for the synthesis and characterization of a chemical compound.

Biological Activity and Signaling Pathways

There is currently no publicly available information on the biological activity of **1-(4-Methoxycyclohexyl)propan-1-one**. No studies have been published that investigate its effects on biological systems, and consequently, there are no described signaling pathways or mechanisms of action associated with this compound. Its potential pharmacological effects remain uninvestigated.

Safety and Handling

Specific safety and handling data for **1-(4-Methoxycyclohexyl)propan-1-one** are not available. However, based on the general safety precautions for similar chemical structures (ketones and ethers), the following handling guidelines are recommended. This information is provided for guidance only and a comprehensive risk assessment should be conducted before handling this chemical.

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, safety goggles, and chemical-resistant gloves.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources. Use appropriate fire extinguishing media such as carbon dioxide, dry chemical powder, or foam in case of a fire.^{[2][3]}
- Handling: Avoid contact with skin and eyes. Do not ingest or inhale vapors. Wash hands thoroughly after handling.^{[2][3]}
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Disclaimer: The safety information provided is based on general knowledge of similar chemicals and is not specific to **1-(4-Methoxycyclohexyl)propan-1-one**. Users should consult

a comprehensive Safety Data Sheet (SDS) from the supplier before use and perform their own risk assessment.

Conclusion

1-(4-Methoxycyclohexyl)propan-1-one is a chemical compound for which there is a notable lack of detailed scientific literature. While its basic molecular identity is established, there is a significant opportunity for research into its physical and chemical properties, synthetic methodologies, and potential biological activities. This guide serves to consolidate the sparse information currently available and to highlight the need for further investigation to fully characterize this molecule and explore its potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 1-(4-Methoxycyclohexyl)propan-1-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1383015#1-4-methoxycyclohexyl-propan-1-one-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com